

Diethyl 2-Methylglutarate: Operational Disposal & Handling Guide[1][2][3]

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Compound of Interest

Compound Name: Diethyl 2-methylglutarate

CAS No.: 18545-83-0

Cat. No.: B101651

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Executive Summary

Diethyl 2-methylglutarate (CAS: 18545-83-0) is a dicarboxylic acid ester frequently utilized as a solvent, intermediate in pharmaceutical synthesis, and flavoring agent.[1][2][3][4][5] While it exhibits low acute toxicity compared to halogenated solvents, its management requires strict adherence to organic waste protocols to prevent environmental contamination and ensure regulatory compliance (RCRA/EPA).

This guide provides a self-validating workflow for the safe segregation, storage, and final disposal of **Diethyl 2-methylglutarate**, designed for researchers and EHS professionals.[1][2][3]

Chemical Profile & Risk Assessment

Before initiating disposal, verify the chemical identity and physical state.[1] This data dictates the waste stream classification.[1]

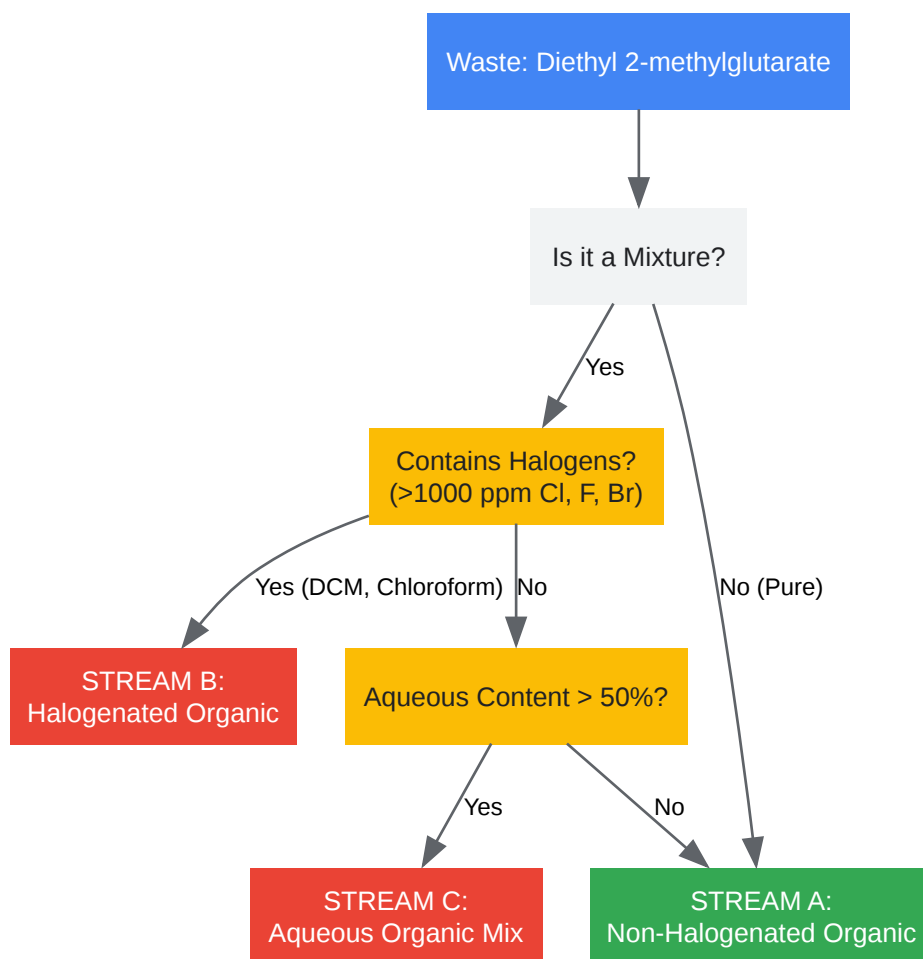
Parameter	Specification	Operational Implication
CAS Number	18545-83-0	Unique identifier for waste labeling.[1][2][3]
Flash Point	~87°C (188°F)	Combustible (Class IIIA). Not D001 (Ignitable) by RCRA definition (>60°C), but often managed as flammable waste for simplicity.[2][3]
Density	~1.01 g/mL	Heavier than water; sinks in aqueous environments.[2][3]
Solubility	Immiscible/Slight	Forms a separate organic phase; requires solvent waste stream, never drain disposal.[2][3]
Incompatibilities	Oxidizers, Strong Acids	Segregate from nitrates, perchlorates, and concentrated acids to prevent exothermic reactions.[1][2][3]



*Senior Scientist Insight: Although the flash point (>60°C) technically exempts pure **Diethyl 2-methylglutarate** from the RCRA "Ignitable" (D001) listing, most institutional EHS programs classify it as "Non-Halogenated Organic Waste" destined for fuel blending.[1] This utilizes the molecule's high calorific value for energy recovery during incineration.[1]*

Pre-Disposal Decision Logic

Effective disposal starts with characterization.[1] Use this logic to determine the correct waste stream.



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Figure 1: Waste Stream Segregation Logic. Correct segregation minimizes disposal costs and prevents cross-contamination.[1][3]

Step-by-Step Disposal Protocol

Phase 1: Container Selection & Preparation

- Material: High-Density Polyethylene (HDPE) or Amber Glass.[1] Avoid standard LDPE for long-term storage of concentrated esters as softening may occur.[1]
- Venting: Use a cap with a pressure-relief mechanism if the waste contains volatile co-solvents, though pure **Diethyl 2-methylglutarate** has low vapor pressure.[1][2][3]

Phase 2: Segregation (The "Golden Rule") [1][3]

- Do Not Mix With:

- Halogenated Solvents: Mixing with Chloroform or Dichloromethane forces the entire container into the "Halogenated" stream, which is significantly more expensive to incinerate.[1]
- Oxidizers: Keep away from Nitric Acid or Peroxides.[1]
- Aqueous Solutions: While permissible in some "Aqueous Organic" streams, keeping the water content low (<10%) allows the waste to be treated via fuel blending (Energy Recovery) rather than wastewater treatment.[1]

Phase 3: Labeling Compliance

Every container must carry a hazardous waste label before the first drop of waste is added.[1]

- Chemical Name: Write "**Diethyl 2-methylglutarate**" fully. Do not use formulas or abbreviations (e.g., "DMG").
- Hazard Checkboxes: Mark "Irritant" and "Combustible/Flammable" (consult local EHS if "Combustible" is a distinct category).[1]

Phase 4: Final Disposal

- Cap Tightly: Ensure the screw cap is secure.[1]
- Secondary Containment: Place the waste bottle in a secondary tray (polypropylene) capable of holding 110% of the volume.
- Request Pickup: Contact your facility's EHS or licensed waste contractor (e.g., Clean Harbors, Veolia).[1]
- Disposal Method: The preferred industry method is Incineration with Energy Recovery (Fuel Blending).[1]

Spill Management & Emergency Response

In the event of a spill, rapid containment prevents migration into floor drains.[1]

- Evacuate & Ventilate: Remove ignition sources (hot plates, stirrers). Although the flash point is high (87°C), vapors can accumulate.[1]

- PPE: Don Nitrile gloves (0.11 mm thickness provides adequate splash protection), safety goggles, and a lab coat.[1]
- Containment: Ring the spill with an inert absorbent (Vermiculite, Diatomaceous Earth, or Universal Spill Pads).[1]
 - Why Inert? Esters can hydrolyze or react exothermically with active absorbents under specific conditions.[1]
- Cleanup:
 - Absorb the liquid.[1][5]
 - Scoop material into a wide-mouth HDPE jar or heavy-duty waste bag.[1][2][3]
 - Label as "Debris contaminated with **Diethyl 2-methylglutarate**."[1]
 - Wash the surface with soap and water to remove the oily residue.[1]

Regulatory Context (US Focused)

- RCRA (40 CFR 261): **Diethyl 2-methylglutarate** is not a P-listed or U-listed acute hazardous waste.[1][2][3] It is typically regulated as a "Characteristic" waste if mixed with ignitables, or simply as "Non-RCRA Regulated Waste" if pure, yet still requires chemical disposal.[1]
- Clean Water Act: Strictly Prohibited from Drain Disposal. Esters contribute significantly to Biological Oxygen Demand (BOD), disrupting aquatic ecosystems and water treatment facility bacteria.[1]

References

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